

Personal protective equipment for handling SAH-13C10

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Compound of Interest

Compound Name: SAH-13C10

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Essential Safety and Handling Guide for SAH-13C10

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **SAH-13C10** (S-Adenosylhomocysteine-13C10), ensuring laboratory safety and procedural accuracy.

SAH-13C10, a stable isotope-labeled form of S-Adenosylhomocysteine (SAH), is a crucial tool in metabolic research, serving as a tracer and internal standard for quantitative analyses.^{[1][2]} While invaluable for experimental accuracy, proper handling and disposal are paramount to ensure the safety of laboratory personnel and the environment. This guide provides essential, immediate safety and logistical information, including operational and disposal plans.

Personal Protective Equipment (PPE) and Safety Measures

Adherence to the following PPE and safety protocols is mandatory when handling **SAH-13C10**. The quantitative recommendations are summarized in the table below.

Equipment/Control	Specification	Purpose
Ventilation	Use in a well-ventilated area with appropriate exhaust ventilation.	To prevent inhalation of dust or aerosols.[3]
Eye Protection	Safety glasses with side-shields.	To protect against splashes and eye irritation.[3]
Hand Protection	Protective gloves (impervious).	To prevent skin contact and irritation.[3]
Body Protection	Laboratory coat (impervious clothing).	To protect skin and personal clothing from contamination.[3]
Respiratory	Suitable respirator.	Required if ventilation is inadequate or dust/aerosols are generated.[3]
Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the handling area.[3]	To prevent ingestion and contamination.[3]

Experimental Protocols: Safe Handling and Storage

SAH-13C10 is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[2] It is also very toxic to aquatic life with long-lasting effects.[3]

Handling:

- Avoid the formation of dust and aerosols.[3]
- Avoid inhalation of the substance.[3]
- Prevent contact with skin and eyes.[3]
- Use only in areas with appropriate exhaust ventilation.[3]

Storage:

- Keep the container tightly sealed.[3]
- Store in a cool, well-ventilated area.[3]
- Recommended storage temperature is -20°C for powder or -80°C when in solvent.[3]

First Aid Procedures

In the event of exposure, follow these first aid measures immediately:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
[3]
- Skin Contact: Wash off immediately with plenty of water. Remove contaminated clothing.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- Inhalation: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

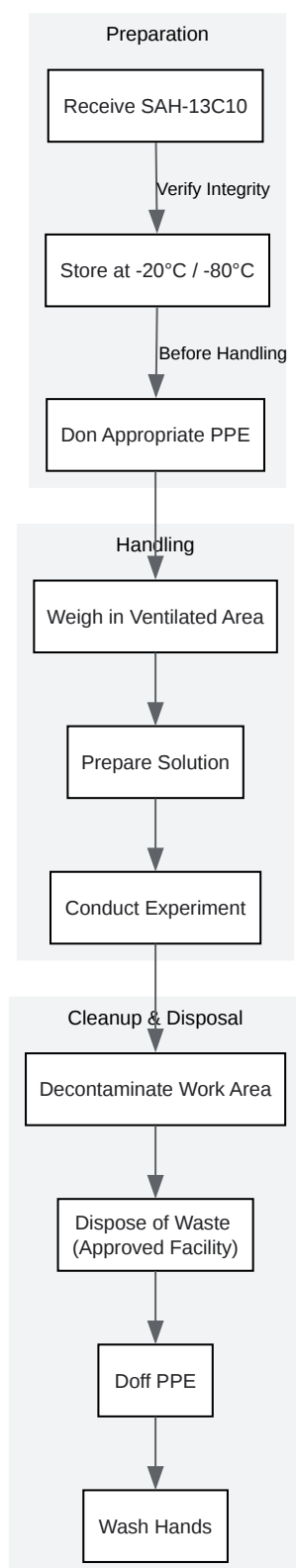
Disposal Plan

SAH-13C10 is very toxic to aquatic life with long-lasting effects.[3] Therefore, it is critical to prevent its release into the environment.

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[3]
- Do not allow the product to enter drains, water courses, or the soil.[3]
- Collect any spillage.[3]

Operational Workflow for Handling SAH-13C10

The following diagram outlines the standard operating procedure for working with **SAH-13C10**, from receipt to disposal.



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Caption: Workflow for safe handling of **SAH-13C10**.

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